

Application Notes and Protocols for Reactions with 2-(4-Aminophenyl)succinic Acid

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Compound of Interest

Compound Name: 2-(4-Aminophenyl)succinic acid

CAS No.: 22511-21-3

Cat. No.: B1268363

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Introduction

2-(4-Aminophenyl)succinic acid is a versatile bifunctional molecule of significant interest to researchers in medicinal chemistry, polymer science, and materials development. Its structure, featuring a reactive primary aromatic amine and two carboxylic acid moieties, allows for a diverse range of chemical transformations. The aromatic amine can be readily converted into a diazonium salt, a gateway to a wide array of functional groups and the synthesis of azo dyes. Concurrently, the dicarboxylic acid functionality provides a handle for the formation of amides, esters, and the construction of novel polyamide structures.

This comprehensive guide provides detailed experimental setups and protocols for key reactions involving **2-(4-Aminophenyl)succinic acid**. The methodologies are designed to be robust and reproducible, offering researchers a solid foundation for their synthetic endeavors. The causality behind experimental choices is explained to empower users to adapt and troubleshoot these procedures for their specific research needs.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **2-(4-Aminophenyl)succinic acid** is crucial for designing and executing successful experiments.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₁ NO ₄	[1]
Molecular Weight	209.20 g/mol	[1]
IUPAC Name	2-(4-aminophenyl)butanedioic acid	[1]
Appearance	Off-white to light brown powder	(Typical)
Melting Point	213 °C	
Solubility	Soluble in DMSO and DMF; sparingly soluble in water and methanol.	(General observation)
pKa	(Not available)	

Spectroscopic Data

The following spectroscopic data provides a reference for the characterization of the starting material.

Technique	Key Peaks/Shifts
¹ H NMR (DMSO-d ₆)	δ (ppm): 12.0 (br s, 2H, COOH), 6.85 (d, 2H, Ar-H), 6.50 (d, 2H, Ar-H), 4.90 (s, 2H, NH ₂), 3.60 (t, 1H, CH), 2.70 (dd, 1H, CH ₂), 2.40 (dd, 1H, CH ₂)
¹³ C NMR (Polysol)	δ (ppm): 175.5, 173.8, 146.0, 130.0, 128.5, 114.0, 48.0, 35.0
IR (KBr)	ν (cm ⁻¹): 3400-2500 (O-H and N-H stretch), 1700 (C=O stretch), 1620 (N-H bend), 1520 (aromatic C=C stretch)
Mass Spec (GC-MS)	m/z: 209 (M ⁺), 163, 106

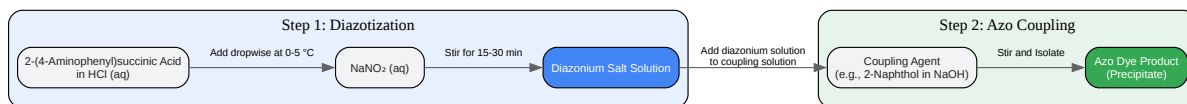
Section 1: Diazotization and Azo Coupling Reactions

The primary aromatic amine of **2-(4-aminophenyl)succinic acid** can be readily converted to a diazonium salt, which is a versatile intermediate for the synthesis of a variety of derivatives, most notably azo dyes.

Reaction Principle

Diazotization involves the reaction of the primary aromatic amine with nitrous acid (HNO_2), which is generated in-situ from sodium nitrite and a strong mineral acid at low temperatures (0-5 °C) to form a diazonium salt.^[2] This salt is then immediately reacted with an electron-rich coupling component (e.g., a phenol or an aromatic amine) in an electrophilic aromatic substitution reaction to form a highly colored azo compound.

Experimental Workflow: Diazotization and Azo Coupling



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Caption: Workflow for the synthesis of azo dyes.

Detailed Protocol: Synthesis of an Azo Dye with 2-Naphthol

Materials:

- **2-(4-Aminophenyl)succinic acid**
- Concentrated Hydrochloric Acid (HCl)

- Sodium Nitrite (NaNO_2)
- 2-Naphthol
- Sodium Hydroxide (NaOH)
- Distilled Water
- Ice
- Ethanol (for recrystallization)

Procedure:

- Preparation of the Diazonium Salt Solution:
 - In a 250 mL beaker, suspend 2.09 g (10 mmol) of **2-(4-aminophenyl)succinic acid** in 50 mL of distilled water.
 - Add 5 mL of concentrated HCl and stir until a clear solution is obtained. Cool the solution to 0-5 °C in an ice bath.
 - In a separate beaker, dissolve 0.76 g (11 mmol) of sodium nitrite in 10 mL of cold distilled water.
 - Slowly add the sodium nitrite solution dropwise to the cold amine solution with vigorous stirring, maintaining the temperature between 0-5 °C.
 - After the addition is complete, stir the mixture for an additional 15 minutes. The resulting clear solution is the diazonium salt, which should be used immediately.
- Preparation of the Coupling Solution:
 - In a 500 mL beaker, dissolve 1.44 g (10 mmol) of 2-naphthol in 50 mL of 1 M NaOH solution. Cool the solution to 0-5 °C in an ice bath.
- Azo Coupling:

- Slowly add the cold diazonium salt solution to the cold 2-naphthol solution with constant stirring.
- A brightly colored precipitate should form immediately.
- Continue stirring the mixture in the ice bath for 30 minutes to ensure the completion of the reaction.
- Isolation and Purification:
 - Collect the precipitated azo dye by vacuum filtration.
 - Wash the solid with cold distilled water until the filtrate is neutral.
 - The crude product can be purified by recrystallization from hot ethanol to yield the final product.

Expected Results:

Product	Appearance	Yield	Melting Point (°C)
Azo dye with 2-Naphthol	Red-orange solid	85-95%	>250 (decomposes)

Spectroscopic Data (Representative for Azo Dye Product):

Technique	Key Peaks/Shifts
^1H NMR (DMSO- d_6)	δ (ppm): 12.0 (br s, 2H, COOH), 8.5-7.0 (m, Ar-H), 4.0-3.0 (m, CH and CH ₂)
IR (KBr)	ν (cm ⁻¹): 3400-2500 (O-H), 1700 (C=O), 1600 (N=N), 1500 (aromatic C=C)

Section 2: Amide Bond Formation

The two carboxylic acid groups of **2-(4-aminophenyl)succinic acid** can readily undergo condensation reactions with primary and secondary amines to form amides. This is a

cornerstone reaction for the synthesis of a wide range of biologically active molecules and functional materials.

Reaction Principle

Direct condensation of a carboxylic acid and an amine is generally inefficient. Therefore, the carboxylic acid is typically activated using a coupling agent, such as a carbodiimide. 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) in the presence of N-hydroxysuccinimide (NHS) is a common and effective system for forming a stable active ester intermediate, which then reacts with the amine to form the amide bond under mild conditions.

Experimental Workflow: EDC/NHS Mediated Amide Coupling



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Caption: Workflow for EDC/NHS mediated amide bond formation.

Detailed Protocol: Synthesis of a Diamide with Benzylamine

Materials:

- 2-(4-Aminophenyl)succinic acid
- 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC)
- N-Hydroxysuccinimide (NHS)
- Benzylamine

- N,N-Dimethylformamide (DMF)
- Dichloromethane (DCM)
- 1 M HCl
- Saturated NaHCO₃ solution
- Brine
- Anhydrous MgSO₄

Procedure:

- Activation of Carboxylic Acids:
 - In a round-bottom flask, dissolve 1.05 g (5 mmol) of **2-(4-aminophenyl)succinic acid** in 20 mL of anhydrous DMF.
 - Add 1.27 g (11 mmol) of NHS and 2.11 g (11 mmol) of EDC to the solution.
 - Stir the mixture at room temperature for 1 hour.
- Amine Coupling:
 - In a separate flask, dissolve 1.07 g (10 mmol) of benzylamine in 10 mL of anhydrous DMF.
 - Slowly add the benzylamine solution to the activated carboxylic acid solution.
 - Stir the reaction mixture at room temperature overnight.
- Work-up and Purification:
 - Pour the reaction mixture into 100 mL of water and extract with DCM (3 x 50 mL).
 - Wash the combined organic layers with 1 M HCl (2 x 50 mL), saturated NaHCO₃ solution (2 x 50 mL), and brine (1 x 50 mL).

- Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure.
- The crude product can be purified by column chromatography on silica gel (e.g., using a hexane/ethyl acetate gradient) or by recrystallization.

Expected Results:

Product	Appearance	Yield	Melting Point (°C)
Diamide with Benzylamine	White to off-white solid	70-85%	(To be determined)

Spectroscopic Data (Representative for Diamide Product):

Technique	Key Peaks/Shifts
^1H NMR (CDCl_3)	δ (ppm): 8.0-7.0 (m, Ar-H), 6.5-6.0 (br s, NH), 4.4 (d, $\text{CH}_2\text{-Ph}$), 3.8 (br s, NH_2), 3.5-2.5 (m, CH and CH_2)
IR (KBr)	ν (cm^{-1}): 3300 (N-H), 1640 (amide C=O), 1540 (amide N-H bend)

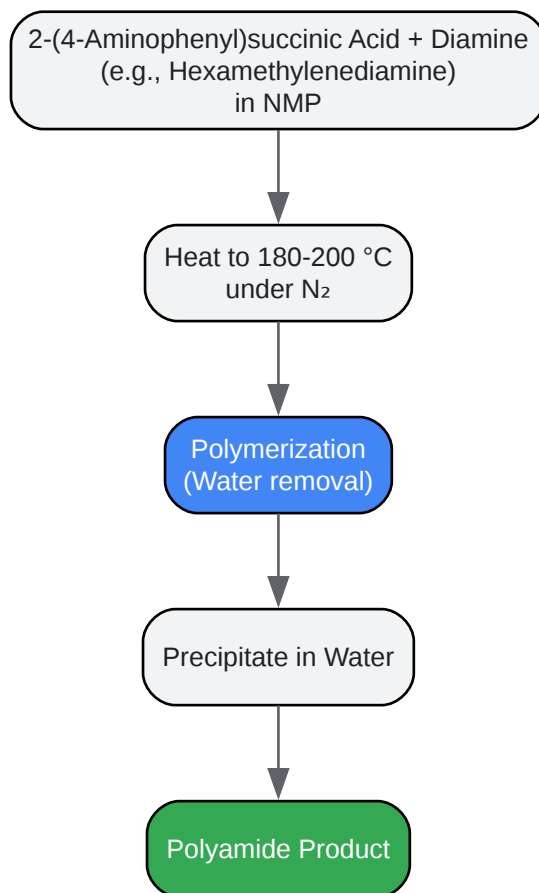
Section 3: Polyamide Synthesis

The bifunctional nature of **2-(4-aminophenyl)succinic acid** makes it an excellent monomer for the synthesis of novel polyamides. By reacting with a diamine, the dicarboxylic acid functionality can form a repeating amide linkage, leading to a polymer chain.

Reaction Principle

Polyamides can be synthesized through the direct polycondensation of a dicarboxylic acid and a diamine at elevated temperatures. To achieve high molecular weight polymers, it is crucial to use stoichiometric amounts of the monomers and to effectively remove the water formed during the reaction.

Experimental Workflow: Polyamide Synthesis



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Caption: Workflow for the synthesis of polyamides.

Detailed Protocol: Synthesis of a Polyamide with Hexamethylenediamine

Materials:

- 2-(4-Aminophenyl)succinic acid
- Hexamethylenediamine
- N-Methyl-2-pyrrolidone (NMP)
- Triphenyl phosphite (TPP) (as a condensing agent, optional)

- Pyridine (optional)
- Methanol

Procedure:

- Monomer Preparation:
 - In a three-necked flask equipped with a mechanical stirrer, a nitrogen inlet, and a condenser, add 2.09 g (10 mmol) of **2-(4-aminophenyl)succinic acid**, 1.16 g (10 mmol) of hexamethylenediamine, and 20 mL of NMP.
 - If using a condensing agent, add 6.2 g (20 mmol) of TPP and 2 mL of pyridine.
- Polymerization:
 - Heat the reaction mixture to 100 °C with stirring under a slow stream of nitrogen for 1-2 hours.
 - Gradually increase the temperature to 180-200 °C and maintain for 4-6 hours to facilitate the removal of water and drive the polymerization. The viscosity of the solution will increase as the reaction proceeds.
- Isolation of the Polyamide:
 - Cool the viscous polymer solution to room temperature.
 - Pour the solution slowly into 200 mL of vigorously stirring methanol.
 - The polyamide will precipitate as a fibrous solid.
 - Collect the polymer by filtration, wash thoroughly with methanol, and dry in a vacuum oven at 60 °C overnight.

Expected Results:

Product	Appearance	Inherent Viscosity (dL/g)	Glass Transition Temp. (T _g , °C)
Polyamide with Hexamethylenediamine	Light yellow to brown solid	0.4-0.8	(To be determined)

Spectroscopic Data (Representative for Polyamide Product):

Technique	Key Peaks/Shifts
¹ H NMR (DMSO-d ₆)	δ (ppm): 8.0-7.0 (br m, Ar-H and NH), 3.5-2.5 (m, aliphatic CH ₂ and CH)
IR (KBr)	ν (cm ⁻¹): 3300 (N-H), 2930, 2850 (C-H), 1640 (amide C=O), 1540 (amide N-H bend)

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Handle all chemicals in a well-ventilated fume hood.
- Concentrated acids and bases are corrosive and should be handled with care.
- EDC is a skin and respiratory irritant.
- Diazonium salts can be explosive when dry; always keep them in solution.

References

- PubChem. **2-(4-Aminophenyl)succinic acid**. [[Link](#)][1]
- Organic Syntheses. Diazotization of o-Tolidine. [[Link](#)][2]

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Sources

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- 2. Organic Syntheses Procedure [orgsyn.org]
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